

CAS number and molecular formula of vinylcyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Vinylcyclohexane**

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Vinylcyclohexane: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Vinylcyclohexane**, a versatile cyclic olefin with significant applications in polymer chemistry and organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis and analysis, and illustrates key reaction pathways.

Core Chemical and Physical Properties

Vinylcyclohexane, also known as cyclohexylethylene, is a colorless liquid with the chemical formula C₈H₁₄ and a CAS number of 695-12-5.^[1] Its structure consists of a vinyl group attached to a cyclohexane ring.

Identifiers and Descriptors

Identifier	Value
CAS Number	695-12-5 [1]
Molecular Formula	C ₈ H ₁₄ [1]
Molecular Weight	110.20 g/mol [1] [2]
IUPAC Name	Ethenylcyclohexane [3]
Synonyms	Cyclohexylethylene, Cyclohexane, ethenyl- [4] [5]
InChI	InChI=1S/C8H14/c1-2-8-6-4-3-5-7-8/h2,8H,1,3-7H2 [4]
InChIKey	LDLDYFCCDKENPD-UHFFFAOYSA-N [4] [5]
SMILES	C=CC1CCCCC1 [4] [5]

Physical and Chemical Properties

Property	Value
Appearance	Colorless liquid [4] [6] [7]
Odor	Distinctive, mild, sweet odor [4] [6]
Boiling Point	128 °C (lit.)
Density	0.805 g/mL at 25 °C (lit.)
Refractive Index	n _{20/D} 1.446 (lit.)
Flash Point	21 °C (69.8 °F) - closed cup
Autoignition Temperature	517 °F (269.4 °C) [8]
Solubility	Insoluble in water; soluble in organic solvents [4] [7]
Vapor Pressure	15 mm Hg at 25 °C [9]
Flammability Limits in Air	1.0 - 5.9% [8]

Synthesis of Vinylcyclohexane: Experimental Protocols

Two primary methods for the synthesis of **vinylcyclohexane** are detailed below.

Synthesis from Cyclohexyl Ketone

This two-step method involves the formation of a hydrazone intermediate followed by an elimination reaction.[10][11]

Experimental Protocol:

Step 1: Formation of 1-acetylcylohexane-2,4,6-triisopropylbenzenesulfonyl hydrazone

- Into a reaction flask, charge 25.2g of cyclohexyl ketone (0.2mol), 200mL of methanol, and 11.8g of pinacol (0.1mol).[10]
- At 30-35 °C, add a mixed solution of 59.7g of 2,4,6-triisopropylbenzenesulfonylhydrazine (0.2mol) and methanol (100mL) dropwise.[10]
- After the addition is complete, raise the temperature and carry out a reflux reaction for 1 hour.[10]
- Cool the reaction mixture to 0 °C and filter to collect the solid product.[10]
- Elute the filter cake with ethanol and n-heptane, and dry to obtain 1-acetylcylohexane-2,4,6-triisopropylbenzenesulfonyl hydrazone.[11]

Step 2: Elimination to form **Vinylcyclohexane**

- Under a nitrogen atmosphere, add 40.7g of the hydrazone intermediate (0.10 mol) and 300mL of tetrahydrofuran to a reaction flask and stir until uniform.[11]
- Cool the mixture to 0 °C and add 4.0g of 60% sodium hydride (0.10 mol) in portions. Stir at a constant temperature for 30 minutes.[11]
- Add 15mL of sulfolane and 0.5g of 2,6-di-tert-butyl-4-methylphenol.[11]

- Raise the temperature to 40-50 °C and react for 3 hours.[11]
- Quench the reaction by adding 4mL of anhydrous methanol.[11]
- Distill off the solvent under normal pressure and continue with fractional distillation to obtain colorless, transparent liquid **vinylcyclohexane**. A polymerization inhibitor should be added during distillation.[10][11]

Synthesis by Dehydration of 1-Cyclohexylethanol

This method involves the catalytic dehydration of 1-cyclohexylethanol.

Experimental Protocol:

- Pack a tubular reactor (4.1 cm² sectional area) with 41 grams of a zirconium oxide catalyst (packed length: 10 cm).[12]
- Feed the 1-cyclohexylethanol (with hydrogenation catalyst removed) into the reactor at a rate of 320 g/hour .[12]
- Adjust the temperature of the zirconium oxide catalyst layer to 376-398 °C.[12]
- The product stream at the reactor outlet will contain **vinylcyclohexane**.[12]

Key Chemical Reactions of Vinylcyclohexane

Vinylcyclohexane undergoes typical alkene reactions, including addition reactions with various reagents.

Electrophilic Addition Reactions

- Reaction with HBr: **Vinylcyclohexane** reacts with HBr via electrophilic addition with a carbocation rearrangement to yield 1-bromo-1-ethylcyclohexane.[13] The initial protonation of the vinyl group forms a secondary carbocation, which then undergoes a hydride shift to form a more stable tertiary carbocation before the bromide ion attacks.[13]
- Acid-Catalyzed Hydration: In the presence of H₂SO₄ and H₂O, **vinylcyclohexane** undergoes Markovnikov hydration to produce an alcohol where the hydroxyl group is attached to the

more substituted carbon.[4]

- Oxymercuration-Demercuration: This reaction, using $\text{Hg}(\text{OAc})_2$ and H_2O followed by NaBH_4 , also results in the Markovnikov addition of water across the double bond to form an alcohol.[4][14]
- Hydroboration-Oxidation: The reaction with BH_3 in THF, followed by NaOH , H_2O , and H_2O_2 , leads to the anti-Markovnikov addition of water, yielding an alcohol with the hydroxyl group on the less substituted carbon.[4]

Analytical Methods

High-performance liquid chromatography (HPLC) can be used for the analysis of **vinylcyclohexane**.

HPLC Protocol:

- Column: Newcrom R1 reverse-phase (RP) column.[15]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid.[15]
- Note: For Mass Spectrometry (MS) compatible applications, formic acid should be used in place of phosphoric acid.[15] This method is scalable for preparative separation and suitable for pharmacokinetic studies.[15]

Applications

The primary application of **vinylcyclohexane** is as a monomer in the polymer industry.[6][7] It is used in the production of polymers and copolymers with specific desirable properties.[4][7] There is also interest in its use in the medical and pharmaceutical sectors, particularly as a raw material in chemical manufacturing.[16] Furthermore, polymers based on **vinylcyclohexane** are being explored for optical materials, such as substrates for optical data storage media.[17]

Safety and Handling

Vinylcyclohexane is a highly flammable liquid and vapor.[3][5] It is crucial to handle it in a well-ventilated area and keep it away from heat, sparks, open flames, and other ignition sources.[1][5] Use non-sparking tools and take precautionary measures against static discharge.[1][5]

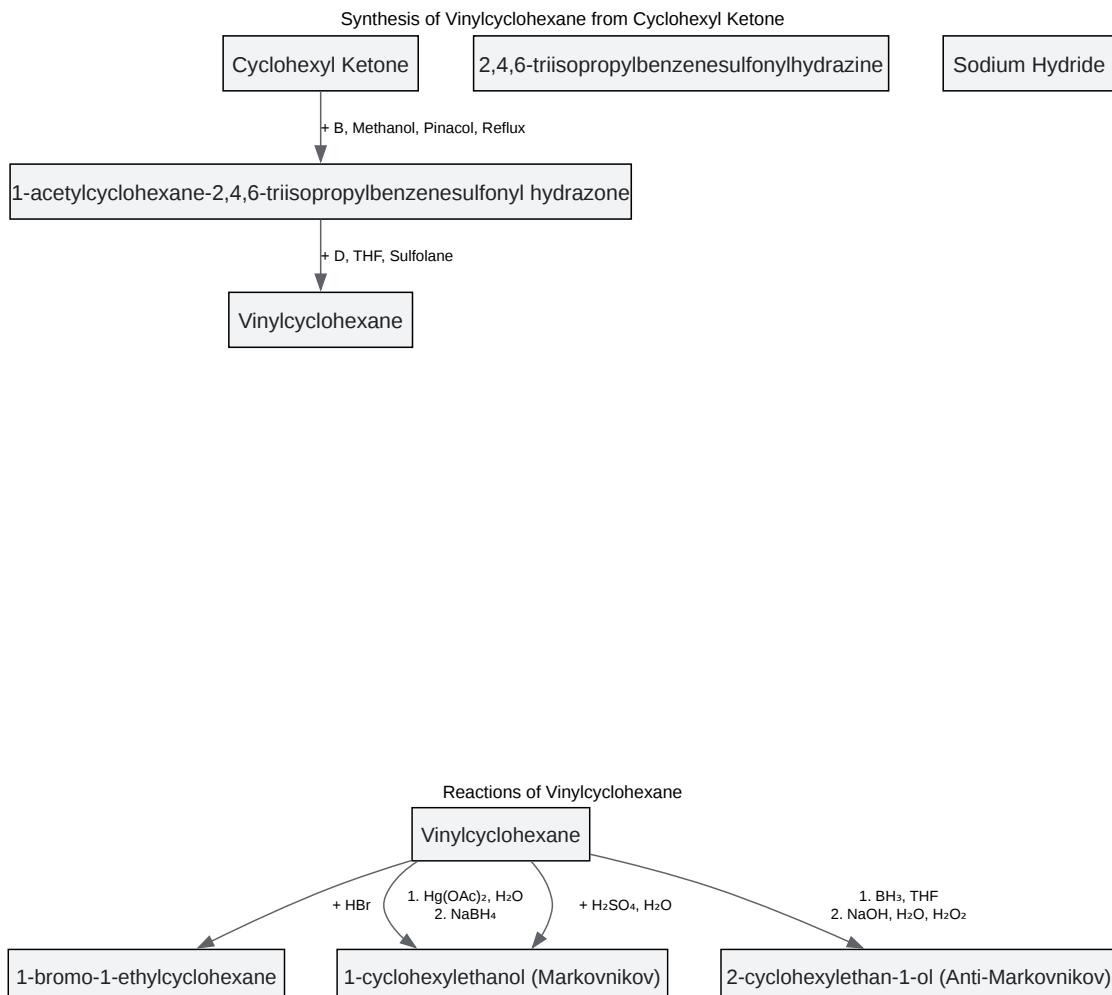
Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[5]
- Skin Protection: Wear protective gloves and fire/flame-resistant, impervious clothing.[5]
- Respiratory Protection: In case of exceeded exposure limits or irritation, use a full-face respirator.[5]

Always wash hands thoroughly after handling and launder work clothes separately.[1]

Visualized Workflows and Pathways

Synthesis of Vinylcyclohexane from Cyclohexyl Ketone

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- To cite this document: BenchChem. [CAS number and molecular formula of vinylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147605#cas-number-and-molecular-formula-of-vinylcyclohexane>]

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